

# Application Notes and Protocols: Triethanolamine as a Capping Agent for Gold Nanoparticles

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Compound of Interest		
Compound Name:	Trimethanolamine	
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These application notes provide a comprehensive overview and detailed protocols for the synthesis and characterization of gold nanoparticles (AuNPs) using triethanolamine (TEA) as a capping and reducing agent. TEA offers a straightforward and effective one-pot synthesis route to produce stable, monodisperse AuNPs with potential applications in drug delivery and diagnostics.

## Introduction

Gold nanoparticles are of significant interest in biomedical applications due to their unique optical and electronic properties, biocompatibility, and tunable surface chemistry. The choice of capping agent is crucial as it determines the stability, size, and functionality of the nanoparticles. Triethanolamine (HOCH<sub>2</sub>CH<sub>2</sub>)<sub>3</sub>N is a versatile organic compound that can act as both a reducing agent for gold salts and a stabilizing (capping) agent for the resulting nanoparticles. Its hydroxyl and amine functionalities allow for effective surface passivation and provide opportunities for further functionalization, making TEA-capped AuNPs a promising platform for drug delivery systems. In some syntheses, TEA is used as a capping agent in conjunction with other reducing agents.[1]

## **Mechanism of Triethanolamine Capping**

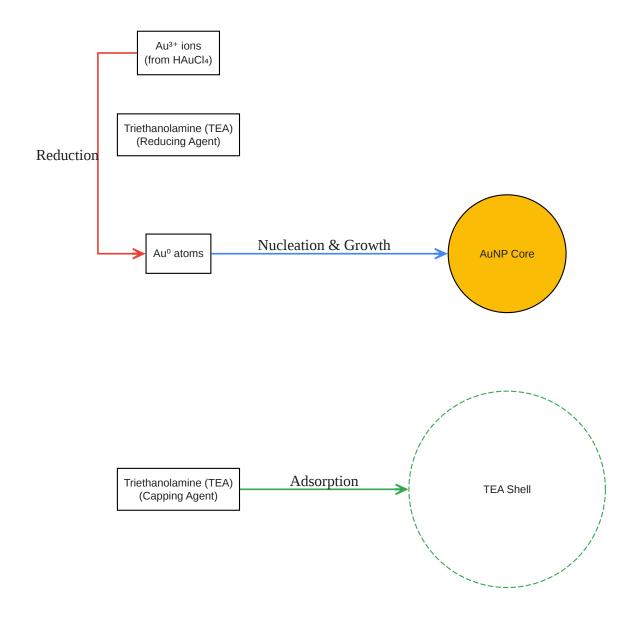


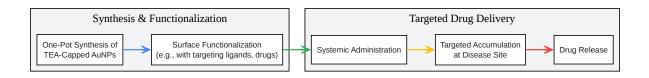
## Methodological & Application

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Triethanolamine plays a dual role in the synthesis of gold nanoparticles. Firstly, it reduces Au<sup>3+</sup> ions from a precursor, typically chloroauric acid (HAuCl<sub>4</sub>), to Au<sup>0</sup>, leading to the nucleation and growth of the nanoparticles. Secondly, the TEA molecules adsorb onto the surface of the newly formed AuNPs, preventing their aggregation and ensuring colloidal stability. The lone pair of electrons on the nitrogen atom and the oxygen atoms of the hydroxyl groups of TEA are believed to coordinate with the gold surface, forming a protective layer. This capping mechanism is crucial for controlling the size and monodispersity of the nanoparticles.







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## References

- 1. teaching.ch.ntu.edu.tw [teaching.ch.ntu.edu.tw]
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